

(E)-Methyl 3-(4-formylphenyl)acrylate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-(4-formylphenyl)acrylate

Cat. No.: B130799

[Get Quote](#)

(E)-**Methyl 3-(4-formylphenyl)acrylate**, also known as Methyl (E)-p-formylcinnamate, is a bifunctional organic compound that serves as a crucial building block in the synthesis of a wide array of complex molecules. Its structure incorporates both an aldehyde and an α,β -unsaturated ester, making it a versatile intermediate for various chemical transformations, including Wittig reactions, reductive aminations, and Michael additions. This guide provides an in-depth overview of its commercial availability, physicochemical properties, synthesis protocols, and its potential applications in drug discovery and materials science.

Commercial Availability

(E)-**Methyl 3-(4-formylphenyl)acrylate** is available from several chemical suppliers, catering to research and development needs. The purity and available quantities vary by supplier.

Supplier	Purity	Available Quantities	CAS Number	Reference
Guidechem	98.5%	MOQ: 1 Kilogram	58045-41-3	[1]
AstaTech Inc. (via Neta Scientific)	98%	1 g	58045-41-3	[2]
Sigma-Aldrich (Leyan)	97%	Not specified	58045-41-3	
SJZ Chem-Pharm	Not specified	Not specified	58045-41-3	[3]

Physicochemical and Spectroscopic Data

The compound's properties are well-characterized, providing researchers with essential data for its use and analysis.

Property	Value	Reference
IUPAC Name	methyl (2E)-3-(4-formylphenyl)-2-propenoate	
Synonyms	Methyl (E)-p-formylcinnamate	[1]
CAS Number	58045-41-3	[1]
Molecular Formula	C ₁₁ H ₁₀ O ₃	[4]
Molecular Weight	190.19 g/mol	
Physical Form	Solid	
Melting Point	79-84 °C	[1][5]
Purity	97-98.5%	[1][2]
Storage Temperature	2-8°C, under nitrogen	
InChI Key	KVXMLLMZXPRPNG-VOTSOKGWSA-N	
¹ H NMR (400 MHz, CDCl ₃) δ (ppm)	10.02 (s, 1H), 7.89 (d, J = 8.0 Hz, 2H), 7.72 (d, J = 16.4 Hz, 1H), 7.67 (d, J = 8.0 Hz, 2H), 6.55 (d, J = 16.0 Hz, 1H), 3.82 (s, 3H)	[5]

Experimental Protocols

The synthesis of (E)-**Methyl 3-(4-formylphenyl)acrylate** can be achieved through several methods. The Palladium-catalyzed Heck reaction is a common and efficient approach.

Synthesis via Oxidative Heck Reaction[6]

This protocol describes the synthesis from 4-formylphenylboronic acid and methyl acrylate.

Materials:

- 4-formylphenylboronic acid

- Methyl acrylate
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Dimethylformamide (DMF)
- Ethyl acetate (EtOAc)
- Water
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

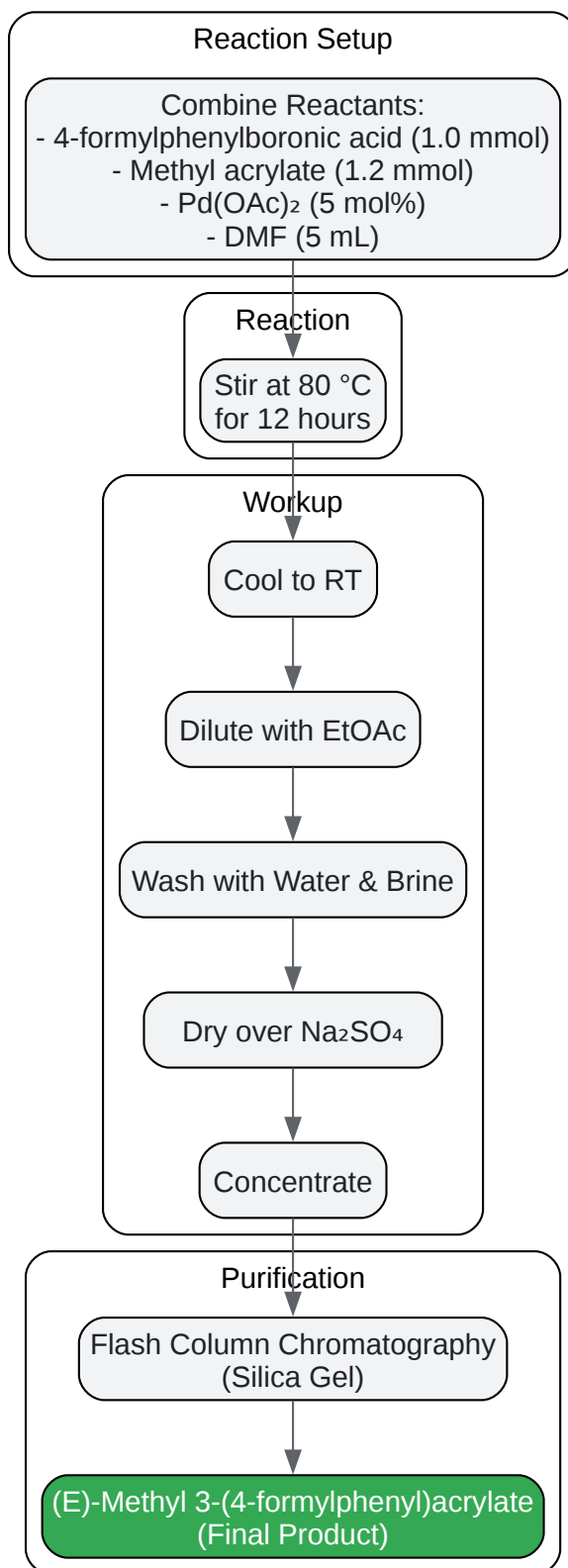
Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- To a round-bottom flask, add 4-formylphenylboronic acid (1.0 mmol), methyl acrylate (1.2 mmol), and Palladium(II) acetate (5 mol%).
- Add dimethylformamide (DMF) (5 mL) to the flask to dissolve the reagents.
- Stir the reaction mixture at 80 °C for approximately 12 hours under an inert atmosphere.

- After cooling to room temperature, dilute the reaction mixture with ethyl acetate (20 mL).
- Wash the organic layer sequentially with water (2 x 10 mL) and brine (10 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel (eluent: petroleum ether/ethyl acetate) to yield (E)-**Methyl 3-(4-formylphenyl)acrylate**.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for (E)-Methyl 3-(4-formylphenyl)acrylate.

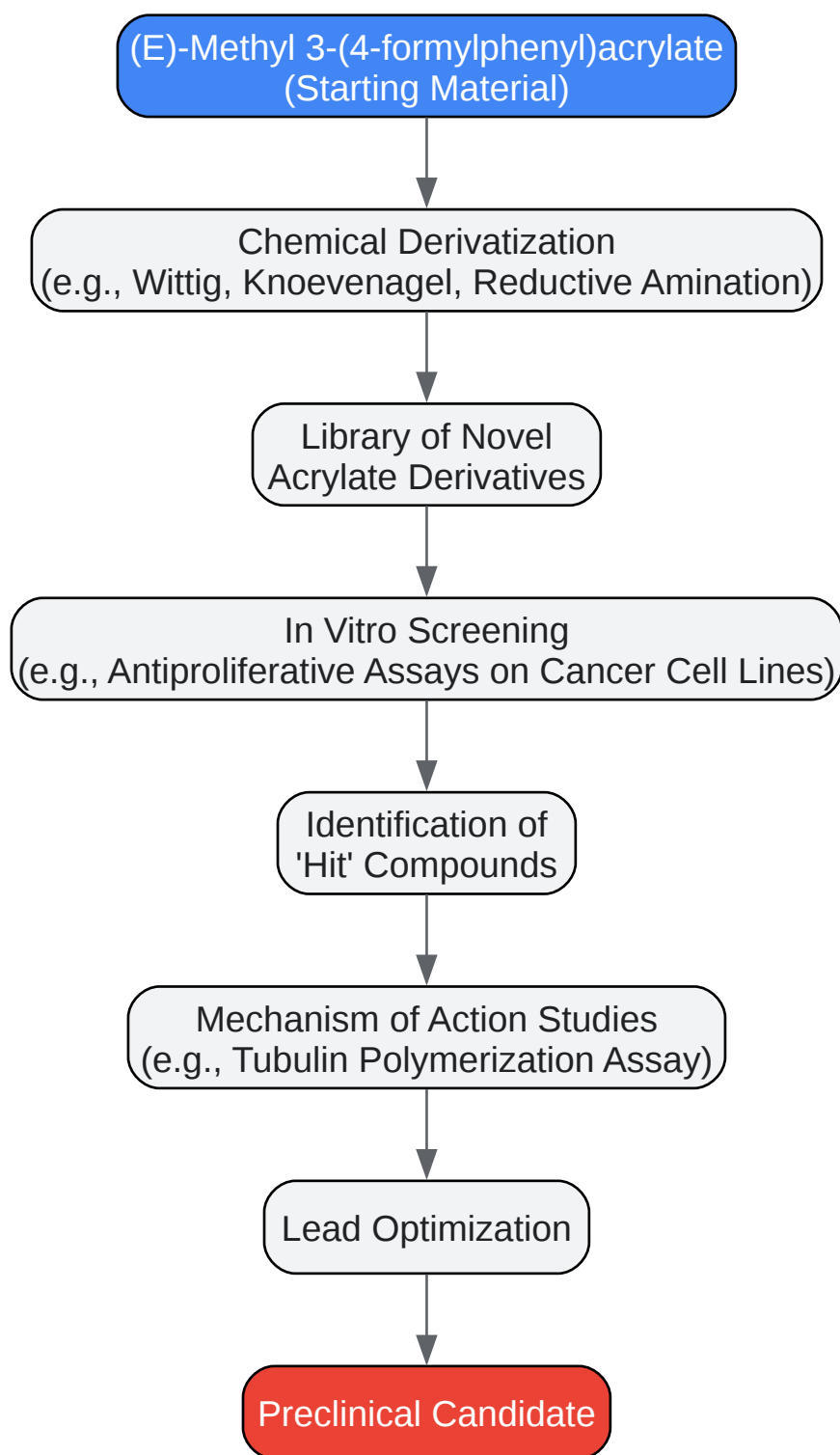
Applications in Drug Discovery

The acrylate scaffold is present in numerous biologically active compounds. Cinnamic acid derivatives and related structures have demonstrated a range of therapeutic properties, including anti-inflammatory, antioxidant, and antitumor effects.^[6]^[7]

Intermediate for Antiproliferative Agents

(E)-Methyl 3-(4-formylphenyl)acrylate is an ideal starting material for synthesizing novel therapeutic agents. The aldehyde group can be readily converted into various functionalities to create libraries of derivatives for screening. For instance, recent studies have focused on designing acrylate derivatives as analogues of Combretastatin A-4 (CA-4), a potent natural product that inhibits tubulin polymerization.^[8] These synthetic analogues aim to disrupt microtubule dynamics in cancer cells, leading to cell cycle arrest and apoptosis.

The general workflow for developing such agents from the title compound is outlined below.

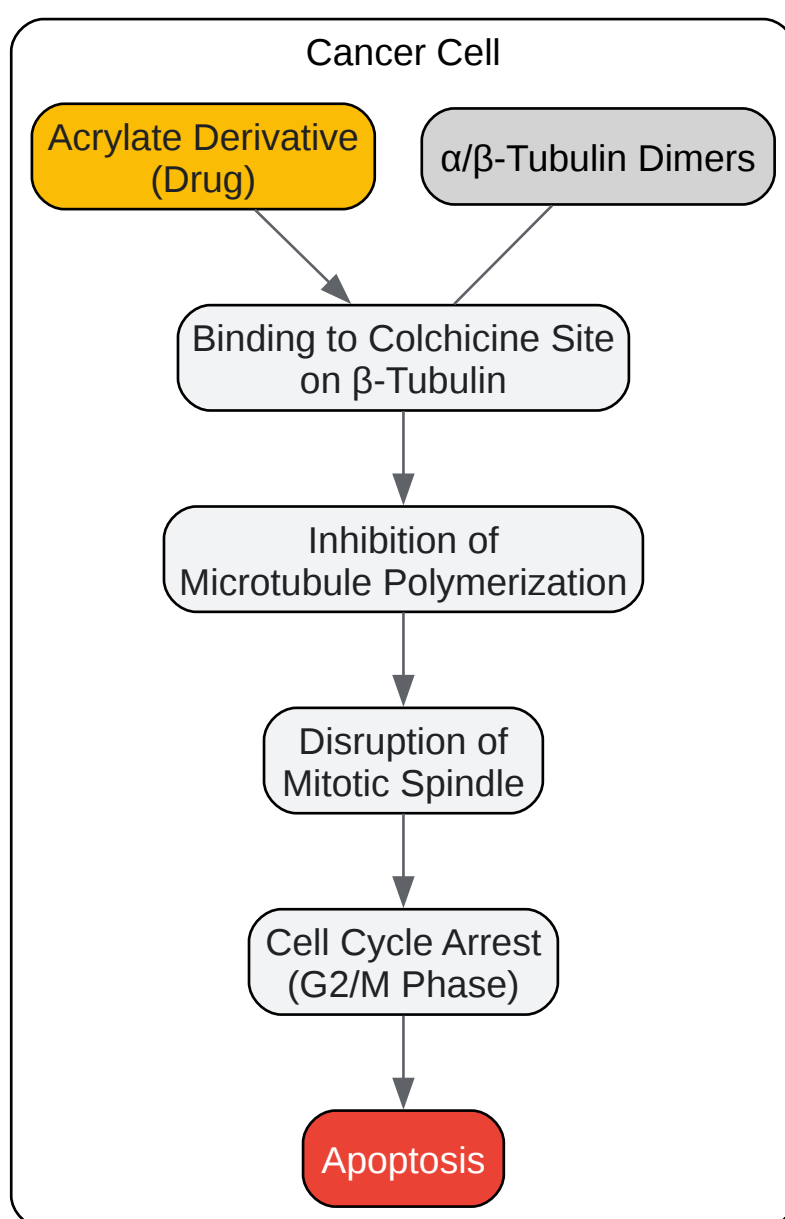


[Click to download full resolution via product page](#)

Caption: Drug discovery workflow using the target compound.

Potential Mechanism of Action: Tubulin Polymerization Inhibition

Many acrylate-based anticancer agents function by interfering with the polymerization of tubulin, a critical component of the cytoskeleton involved in cell division.[8][9] By binding to tubulin subunits (typically at the colchicine-binding site), these compounds prevent the formation of microtubules. This disruption triggers the mitotic spindle assembly checkpoint, leading to cell cycle arrest in the G2/M phase and subsequent induction of apoptosis.



[Click to download full resolution via product page](#)

Caption: Pathway for tubulin polymerization inhibition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. netascientific.com [netascientific.com]
- 3. (E)-Methyl 3-(4-formylphenyl)acrylate | SJZ Chem-Pharm Co., Ltd. [sjzchem-pharm.com]
- 4. methyl (2E)-3-(4-chloro-2-formylphenyl)acrylate | C₁₁H₉ClO₃ | CID 51357408 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. rsc.org [rsc.org]
- 6. (E)-Methyl 3-(3,4-dihydroxyphenyl)acrylate - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Design, synthesis and antiproliferative screening of newly synthesized acrylate derivatives as potential anticancer agents - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(E)-Methyl 3-(4-formylphenyl)acrylate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b130799#commercial-suppliers-of-e-methyl-3-4-formylphenyl-acrylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com